An In-Depth Technical Guide to Tetradecyl Acrylate for Research and Development

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Compound of Interest

Compound Name:	*Tetradecyl acrylate*
CAS No.:	*33827-80-4*
Cat. No.:	*B3424242*

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Abstract: This technical guide provides a comprehensive overview of **tetradecyl acrylate**, a long-chain alkyl acrylate monomer crucial in polymer science. While the core inquiry focuses on its molecular weight, this document expands upon its fundamental physicochemical properties, synthesis, polymerization kinetics, and key applications, particularly those relevant to researchers and professionals in drug development and materials science. We delve into detailed experimental protocols, the rationale behind procedural choices, and critical safety and handling information. The guide is structured to serve as a practical resource, blending established data with field-proven insights to empower researchers in their application of this versatile monomer.

Section 1: Core Physicochemical and Molecular Properties

Tetradecyl acrylate, also known by its IUPAC name tetradecyl prop-2-enoate and synonyms such as myristyl acrylate, is the ester of tetradecanol and acrylic acid.[1][2] Its defining characteristic is the 14-carbon alkyl chain, which imparts significant hydrophobicity and unique thermal properties to its corresponding polymers.

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The foundational property is its molecular weight, which is a critical parameter for stoichiometric calculations in synthesis and polymerization, as well as for analytical characterization techniques like mass spectrometry.

Molecular Identity and Weight:

- Molecular Formula: $C_{17}H_{32}O_2$[3][4]
- Molecular Weight (Computed): 268.4 g/mol [3]
- Molecular Weight (Average): 268.43 g/mol [1][4][5]
- CAS Number: 21643-42-5[3][4]

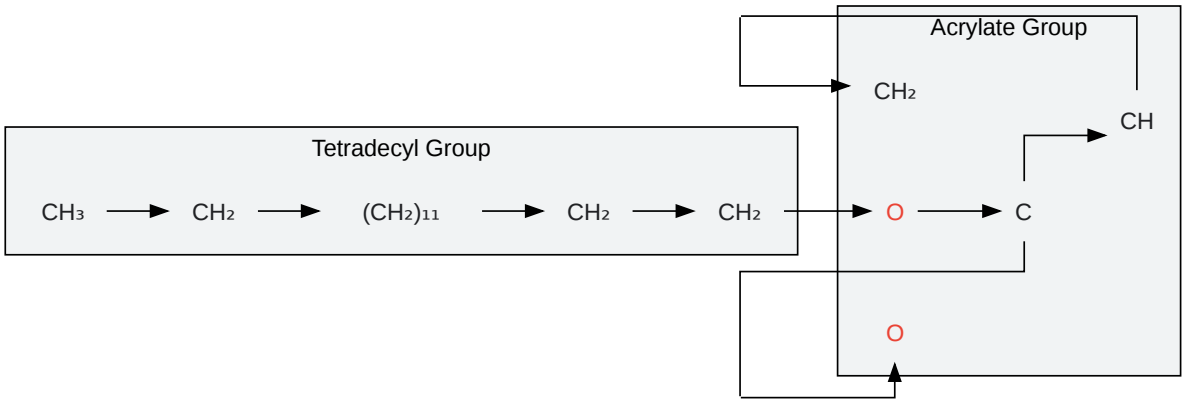
A summary of its key physicochemical properties is presented in Table 1, providing researchers with essential data for experimental design.

Table 1: Physicochemical Properties of **Tetradecyl Acrylate**

Property	Value	Source(s)
Molecular Weight	268.43 g/mol	[1][4][5]
Molecular Formula	$C_{17}H_{32}O_2$	[3][4]
Appearance	Clear, colorless to almost colorless liquid	[5][6]
Density	0.87 g/cm³	[2][5]
Boiling Point	138 °C at 0.4 mmHg	[2][5]
Melting Point	14 °C	[2][5]
Flash Point	125.4 °C	[5]
Water Solubility	2 µg/L at 20 °C (Essentially insoluble)	[2][5]
Refractive Index	1.4450 to 1.4490	[2][5]

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Below is a diagram representing the molecular structure of **tetradecyl acrylate**.



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Caption: Workflow for the synthesis and purification of **tetradecyl acrylate**.

Experimental Protocol: Synthesis of **Tetradecyl Acrylate**

This protocol is a self-validating methodology adapted from standard esterification procedures for long-chain acrylates. [7][8]

- Reactor Setup: Equip a 500 mL four-necked flask with a mechanical stirrer, a thermocouple, a Dean-Stark trap connected to a reflux condenser, and a nitrogen inlet.
- Charging Reactants: To the flask, add:
  - Tetradecanol (1.0 mol)
  - Acrylic acid (1.1 mol, 10% molar excess to drive the reaction to completion)
  - p-Toluenesulfonic acid (PTSA) (0.015 mol, catalyst)
  - 4-Methoxyphenol (MEHQ) (0.5% of total reactant mass, inhibitor)

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- Toluene (75% of total reactant mass, as an azeotropic solvent to facilitate water removal)

- Reaction: Begin stirring and gently purge the system with nitrogen. Heat the mixture to reflux (approximately 120°C). Water produced during the esterification will be collected in the Dean-Stark trap.

- Monitoring: Continue the reaction until the theoretical amount of water (1.0 mol) has been collected. This typically takes 4-6 hours.

- Work-up and Neutralization: Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with:

  - A 5% sodium bicarbonate ($NaHCO_3$) solution until the aqueous layer is no longer acidic (ceases effervescence). This step removes the acidic catalyst (PTSA) and any unreacted acrylic acid.

  - A saturated sodium chloride (brine) solution to break any emulsions and remove excess water.

- Drying: Separate the organic layer and dry it over anhydrous magnesium sulfate ($MgSO_4$).

- Purification: Filter off the drying agent. Remove the toluene solvent under reduced pressure using a rotary evaporator. The crude product can be further purified by vacuum distillation (e.g., at 138°C / 0.4 mmHg) to yield high-purity **tetradecyl acrylate**. [2][5]8. Validation: The final product should be a clear, colorless liquid. [6]Its identity and purity can be confirmed using FT-IR (presence of ester C=O and C=C stretches), ^1H NMR spectroscopy, and gas chromatography (GC).

Section 3: Polymerization of **Tetradecyl Acrylate**

Tetradecyl acrylate readily undergoes free-radical polymerization to form poly(**tetradecyl acrylate**) (PTDA). This process is fundamental to its application and involves three key stages: initiation, propagation, and termination. [9]

- Initiation: A free-radical initiator (e.g., AIBN or benzoyl peroxide) thermally decomposes to generate primary radicals. These highly reactive species attack the vinyl double bond of a **tetradecyl acrylate** monomer, creating a new monomer radical.

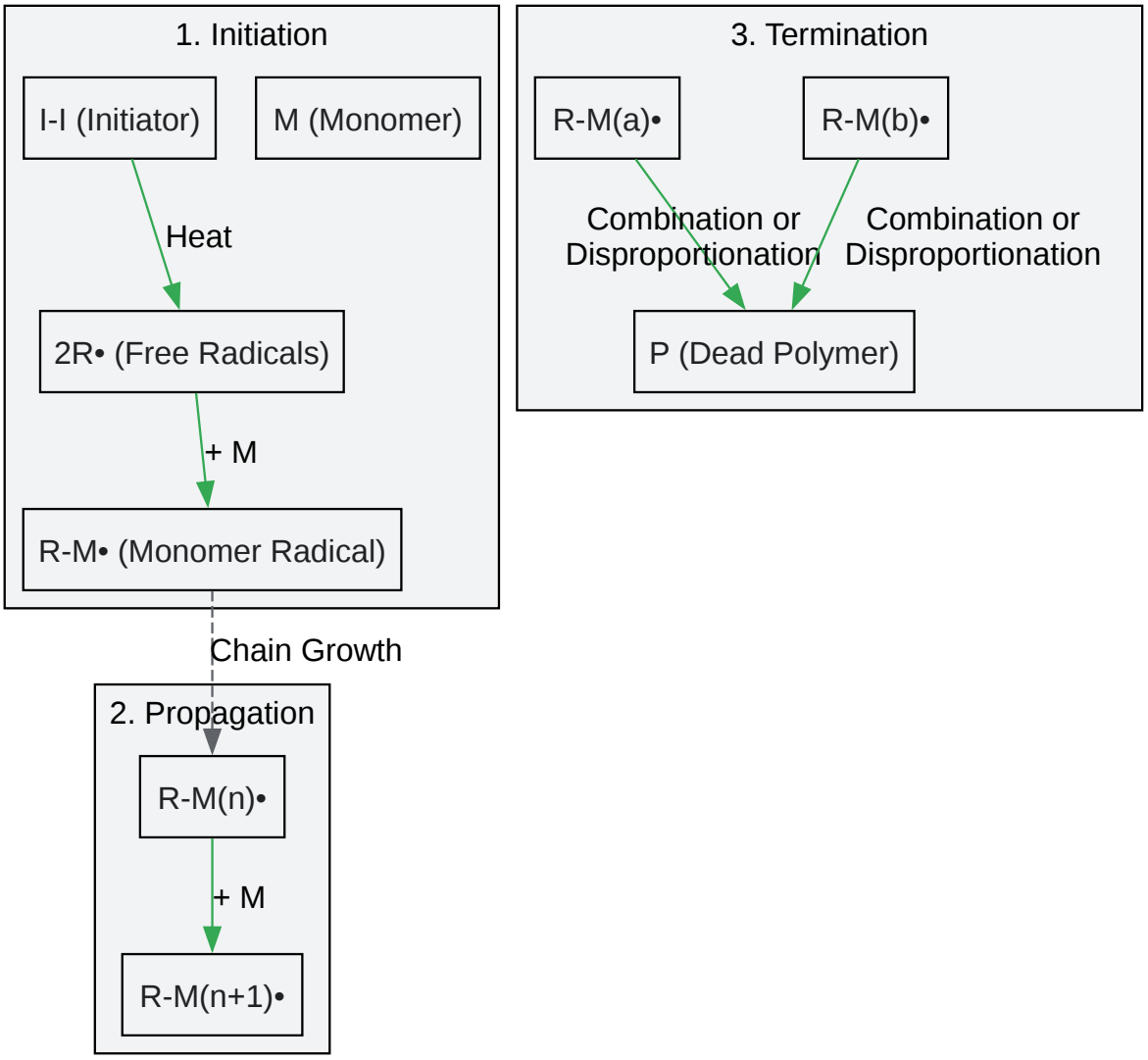
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- Propagation: The newly formed monomer radical adds to another monomer, regenerating the radical site at the end of the growing polymer chain. This step repeats rapidly, extending the polymer backbone.

- Termination: The growth of a polymer chain ceases when two radical chain ends combine or undergo disproportionation.

The long alkyl chain in **tetradecyl acrylate** results in high monomer and polymer melt viscosity. This can lead to a phenomenon known as the gel effect (Trommsdorff-Norrish effect), where increased viscosity slows the movement of large polymer radicals, reducing the rate of termination. [10]This decrease in termination rate causes a rapid increase in the overall polymerization rate, which must be carefully controlled to prevent thermal runaways. [10]

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Caption: The three stages of free-radical polymerization.

Section 4: Applications in Research and Drug Development

The unique properties of **tetradecyl acrylate** and its polymer (PTDA) make them valuable in several advanced applications. While broadly used in coatings, adhesives, and as plastic

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additives, their role in specialized scientific fields is growing. [4][6][11] 1. Drug Delivery Systems: The pronounced hydrophobicity of the C14 alkyl chain is a key feature for drug delivery applications. PTDA can be copolymerized with hydrophilic monomers (e.g., acrylic acid, hydroxyethyl acrylate) to create amphiphilic copolymers. These copolymers can self-assemble in aqueous media to form micelles or nanoparticles, which are capable of encapsulating hydrophobic drugs. The hydrophobic core, formed by the PTDA segments, serves as a reservoir for the drug, while the hydrophilic shell provides stability in biological fluids and can be functionalized for targeted delivery.

2. Phase-Change Materials (PCMs): PTDA is a shape-stable phase change material. [12]The long alkyl side chains can crystallize and melt at a specific temperature, allowing the material to absorb and release significant amounts of latent heat. This property is being explored for thermal management in medical devices, smart textiles, and for maintaining stable temperatures during the transport of sensitive biological samples. [12] 3. Biomaterial Coatings: The hydrophobicity of PTDA can be used to create water-repellent coatings for medical devices and implants. Such coatings can reduce non-specific protein adsorption and biofilm formation, improving the biocompatibility and longevity of the device.

Section 5: Safety and Handling

Tetradecyl acrylate is classified as a hazardous substance and requires careful handling to minimize risk.

- GHS Hazard Classification:
  - H315: Causes skin irritation. [3][13][14] * H317: May cause an allergic skin reaction. [3] * H319: Causes serious eye irritation. [3][13][14] * H335: May cause respiratory irritation. [3] [14] Handling and Storage Protocol:
- Ventilation: Always handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling vapors. [13][14]2. Personal Protective Equipment (PPE): Wear appropriate PPE, including:
  - Nitrile or butyl rubber gloves.
  - Chemical safety goggles and a face shield.

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- A lab coat. [13][14]3. Storage: Store in a cool, dry, dark place away from heat sources and direct sunlight. [2][13]The container should be tightly sealed and stored under an inert atmosphere (e.g., nitrogen) if possible. The monomer is often supplied with an inhibitor (MEHQ) to prevent spontaneous polymerization during storage. [1][15][13]4. First Aid:

- Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing. If irritation or a rash develops, seek medical attention. [13][14] * Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice. [13][14] * Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention. [14]

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